Nitric acid, ammonia salt

• IUPAC Name: azane;nitric acid
• InChI: InChI=1S/HNO3.H3N/c2-1(3)4;/h(H,2,3,4);1H3
• InChI Key: PRORZGWHZXZQMV-UHFFFAOYSA-N

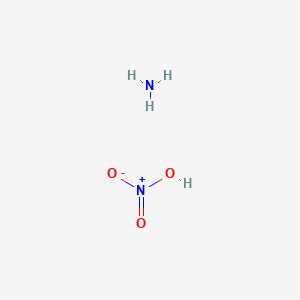

• Canonical SMILES: N.[N+](=O)(O)[O-]
• Molecular Formula: H4N2O3
• Related CAS: 54378-28-8
• Molecular Weight: 80.044 g/mol
• CAS No.: 6484-52-2

Description

Ammonium nitrate (NH₄NO₃), the ammonium salt of nitric acid, is synthesized via the neutralization of nitric acid (HNO₃) with ammonia (NH₃). Industrially, nitric acid is produced through the Ostwald process, where ammonia is catalytically oxidized to nitrogen oxides, which are then absorbed in water . Ammonium nitrate is a white crystalline solid with a high solubility in water (150 g/100 mL at 20°C) and a nitrogen content of 34–35%, making it a critical component in fertilizers and explosives . Its hygroscopic nature and thermal instability (decomposing explosively above 300°C) necessitate careful handling and storage .

Biological Activity

Nitric acid, ammonia salt, commonly known as ammonium nitrate (NH₄NO₃), is a compound formed from the neutralization reaction between nitric acid (HNO₃) and ammonia (NH₃). This compound plays a significant role in various biological processes, particularly in agriculture as a fertilizer and in environmental chemistry. This article explores the biological activity of ammonium nitrate, focusing on its effects on microbial communities, its role in nitrogen cycling, and its implications for human health.

Ammonium nitrate is a white crystalline solid that is highly soluble in water. Its formation involves an exothermic reaction:

$$\text{HNO}_3+\text{NH}_3\rightarrow \text{NH}_4\text{NO}_3$$

This reaction not only produces ammonium nitrate but also releases energy, which can influence biological systems.

1. Microbial Interactions

Ammonium nitrate serves as a nitrogen source for various microorganisms. Research indicates that it can stimulate the growth of certain bacteria in the gut microbiome. For instance, studies have shown that gut bacteria like Escherichia coli and Lactobacillus plantarum can reduce nitrates to nitrites and subsequently to ammonia under anaerobic conditions. This process is crucial for maintaining gut health and supporting metabolic functions in humans .

Table 1: Microbial Reduction of Nitrate to Ammonia

Microorganism	Nitrate Concentration (mM)	Ammonia Production (mM)
E. coli	5	Significant
Lactobacillus plantarum	5	Moderate
Bifidobacterium	2.5	Minor

2. Role in Nitrogen Cycling

Ammonium nitrate is pivotal in the nitrogen cycle, facilitating the conversion of atmospheric nitrogen into forms usable by plants. It contributes to both nitrification and denitrification processes, where it is transformed into nitrites and then nitrates by soil bacteria. This transformation is essential for soil fertility and plant growth .

3. Implications for Human Health

Despite its agricultural benefits, ammonium nitrate poses health risks when ingested in large quantities. Toxicological studies indicate that excessive consumption can lead to gastrointestinal issues such as gastritis and acidosis . Furthermore, nitrite toxicity from the metabolic breakdown of ammonium nitrate has been documented, emphasizing the need for careful management of its use in food production .

Case Study 1: Agricultural Impact

In a controlled study on crop yield enhancement, the application of ammonium nitrate significantly improved the growth rates of various crops compared to those treated with urea or no nitrogen source at all. The study highlighted increased biomass production and better nutrient uptake efficiency due to the rapid availability of nitrogen from ammonium nitrate .

Case Study 2: Environmental Concerns

A study examining the environmental impact of ammonium nitrate runoff indicated that its presence in water bodies could lead to eutrophication, resulting in algal blooms that deplete oxygen levels and harm aquatic life . This underscores the importance of managing fertilizer applications to mitigate environmental degradation.

Scientific Research Applications

Fertilizer Production

One of the primary applications of ammonium nitrate is in agriculture as a high-nitrogen fertilizer . It has an NPK (nitrogen, phosphorus, potassium) rating of 34-0-0, making it highly effective for promoting plant growth. The solubility of ammonium nitrate in water allows for easy application and immediate availability of nitrogen to plants, which is crucial for their development.

Table 1: Comparison of Nitrogen Fertilizers

Fertilizer Type	NPK Ratio	Solubility	Advantages
Ammonium Nitrate	34-0-0	High	Quick nitrogen release
Urea	46-0-0	Moderate	Higher nitrogen content
Calcium Ammonium Nitrate	27-0-0	High	Contains calcium, reduces leaching

Explosives Manufacturing

Ammonium nitrate is a key component in the production of explosives, particularly in the formulation known as ANFO (Ammonium Nitrate Fuel Oil). ANFO is widely used in mining, quarrying, and civil construction due to its cost-effectiveness and stability. The explosive properties arise from the rapid decomposition of ammonium nitrate when subjected to heat or shock.

Case Study: ANFO in Mining Operations

In a study conducted in North America, ANFO accounted for approximately 80% of explosives used in mining operations. Its effectiveness was attributed to its ability to provide a controlled detonation, minimizing environmental impact while maximizing extraction efficiency .

Chemical Synthesis

Ammonium nitrate serves as an important intermediate in the synthesis of various chemicals. It is utilized in producing nylon and other polymers through reactions that involve nitric acid as a precursor . The polymer industry benefits from ammonium nitrate's role in creating polyamides and polyurethanes.

Environmental Applications

Research indicates that ammonium nitrate plays a significant role in atmospheric chemistry, particularly in the formation of secondary aerosols. Studies have shown that under specific conditions, nitric acid and ammonia can condense onto newly formed particles, influencing climate and air quality . This process is crucial for understanding pollution dynamics in urban environments.

Cold Packs

Ammonium nitrate's endothermic dissolution properties make it suitable for use in instant cold packs. When dissolved in water, it absorbs heat, providing a cooling effect that can be used for injuries or food preservation . This niche application highlights ammonium nitrate's versatility beyond traditional uses.

Laboratory Reagent

In chemical laboratories, ammonium nitrate is utilized as a reagent for various analytical procedures. Its role includes serving as a source of nitrogen in reactions and facilitating studies involving nitrogen compounds .

Chemical Reactions Analysis

Formation Reaction

The primary reaction involves the acid-base neutralization of nitric acid and ammonia:
$\text{HNO}_3 + \text{NH}_3 \rightarrow \text{NH}_4\text{NO}_3$

• Nature : Highly exothermic ($\Delta H < 0$), releasing substantial heat .

• Industrial Process : Conducted under controlled conditions to produce concentrated ammonium nitrate melts (83–99.9% purity) .

• Key Safety Note : Rapid mixing can lead to violent reactions due to heat release .

Thermal Decomposition Pathways

Ammonium nitrate decomposes under heat, with products dependent on temperature:

Temperature Range	Reaction	Products
< 300°C	$\text{NH}_4\text{NO}_3 \rightarrow \text{N}_2\text{O} + 2\text{H}_2\text{O}$	Nitrous oxide, water
> 300°C	$2\text{NH}_4\text{NO}_3 \rightarrow 2\text{N}_2 + \text{O}_2 + 4\text{H}_2\text{O}$	Nitrogen, oxygen, water

• Mechanism : At lower temperatures, decomposition involves homolytic N–O bond cleavage in nitric acid, forming nitrogen dioxide ($\text{NO}_2$) and hydroxyl radicals ($\text{OH}^\cdot$) .

• Runaway Risk : Exothermic decomposition can become explosive under confinement or contamination .

(a) Alkali Hydroxides

Reaction with hydroxides (e.g., NaOH):
$\text{NH}_4\text{NO}_3 + \text{NaOH} \rightarrow \text{NaNO}_3 + \text{NH}_3 + \text{H}_2\text{O}$

• Outcome : Production of alkali nitrates and ammonia .

(b) Dichloroisocyanuric Acid (SDIC)

Incompatibility with SDIC leads to:
$\text{SDIC} + \text{NH}_3 \xrightarrow{\text{H}_2\text{O}} \text{SMIC} + \text{NH}_2\text{Cl}$

• Catalyst : Water reduces the reaction’s energy barrier from 58.0 to 32.1 kcal/mol .

(c) Metathesis Reactions

Example with barium nitrate:
$(\text{NH}_4)_2\text{SO}_4 + \text{Ba}(\text{NO}_3)_2 \rightarrow 2\text{NH}_4\text{NO}_3 + \text{BaSO}_4$

• Use : Purification of ammonium nitrate .

Environmental and Atmospheric Reactions

• Aerosol Formation : Below +5°C, nitric acid and ammonia condense onto nanoparticles ($\sim$1.6 nm diameter), forming ammonium nitrate aerosols .

• Upper Troposphere : Nucleation at -25°C under low sulfuric acid conditions contributes to particle growth rates of 1–10 nm/hr .

Crystalline Phase Transitions

Ammonium nitrate exhibits polymorphism, with structural changes influenced by temperature:

Phase	Temperature Range (°C)	Crystal System
I	169.6–125.2	Cubic
II	125.2–84.2	Tetragonal
III	84.2–32.3	α-Rhombic
IV	32.3–(-16.8)	β-Rhombic
V	< -16.8	Tetragonal

• Density Fluctuations : Transition between β-rhombic and α-rhombic phases at 32.3°C causes a 3.6% density shift, complicating its use in solid propellants .

Equilibrium in Aqueous Systems

The dissociation equilibrium in water:
$\text{NH}_4\text{NO}_3 \leftrightarrow \text{NH}_3 + \text{HNO}_3$

• Stability : Nitrate ($\text{NO}_3^-$) and ammonium ($\text{NH}_4^+$) ion concentrations remain stable under varying humidity and temperature, while nitric acid ($\text{HNO}_3$) levels fluctuate significantly .

Comparison with Similar Compounds

Comparative Data Tables

Table 1: Key Properties of Ammonium Nitrate and Similar Compounds

Compound	Formula	Nitrogen Content (%)	Solubility (g/100 mL, 20°C)	Stability Highlights	Primary Applications
Ammonium Nitrate	NH₄NO₃	34–35	150	Explosive above 300°C	Fertilizers, explosives
Ammonium Sulfate	(NH₄)₂SO₄	21	76	Non-explosive; stable with additives	Alkaline soil fertilizers
Potassium Nitrate	KNO₃	13.8	32	Thermally stable	Fertilizers, gunpowder
Ammonium Chloride	NH₄Cl	26	37	Sublimes at 340°C	Batteries, metallurgy

Table 2: Atmospheric Behavior and Environmental Impact

Compound	Atmospheric Role	Partitioning Behavior (Liquid vs. Gas)	Environmental Concerns
Ammonium Nitrate	Forms aerosols via NH₃ + HNO₃ equilibrium	Dissociates into NH₃ and HNO₃ in humid air	Contributes to PM2.5 and eutrophication
Ammonium Sulfate	Stabilizes aerosols via (NH₄)₂SO₄ formation	Less volatile; remains particulate	Acid rain precursor (SO₄²⁻)

Preparation Methods

Continuous Neutralization Process

The predominant industrial method involves continuous neutralization in tubular reactors. Key parameters include:

Parameter	Range	Function
Reactor Pressure	4–6 bar	Enhances reaction kinetics and vapor-liquid separation.
Nitric Acid Concentration	50–60% w/w	Balances reactivity and safety.
Ammonia Feed Temperature	70–90°C	Prevents condensation and ensures gaseous phase reactivity.
Discharge Temperature	150–170°C	Facilitates water evaporation and ammonium nitrate crystallization.

This method, described in EP0277901B1 , utilizes a tubular T-reactor to achieve turbulent flow, ensuring rapid mixing and heat dissipation. Residual vapor from the reaction preheats incoming reactants, reducing external energy requirements by 40% compared to batch processes.

Concentration and Crystallization

Post-neutralization, the ammonium nitrate solution (75–85% w/w) undergoes flash distillation under vacuum (0.3 bar) to achieve concentrations exceeding 95%. The concentrated melt is then prilled or granulated for commercial use. High-density prills (1.65 g/cm³) are preferred for fertilizers, while low-density forms (1.45 g/cm³) suit explosives.

Laboratory-Scale Synthesis

Small-scale production typically employs a stirred reactor with gradual ammonia addition to 68% nitric acid. Key considerations include:

• Temperature Control : Maintaining 80–100°C prevents thermal decomposition into nitrogen oxides.

• Purification : Recrystallization from ethanol yields >99% purity, though hygroscopicity necessitates airtight storage.

Alternative Preparation Routes

Metathesis Reactions

Metathesis between ammonium sulfate (NH₄)₂SO₄ and calcium nitrate (Ca(NO₃)₂) offers a niche alternative:

$$(\text{NH}$$4)2\text{SO}4 + \text{Ca}(\text{NO}3)2 \rightarrow 2\text{NH}4\text{NO}3 + \text{CaSO}4

While this method avoids direct handling of anhydrous ammonia, it generates calcium sulfate byproducts, complicating purification.

Nitric Acid Production Integration

Modern plants often integrate nitric acid synthesis via the Ostwald process:

• Ammonia Oxidation :

  $$4\text{NH}_3 + 5\text{O}_2 \rightarrow 4\text{NO} + 6\text{H}_2\text{O} \quad (\text{Pt/Rh catalyst, 900°C}).$$

• Nitric Acid Formation :

  $$4\text{NO} + 3\text{O}_2 + 2\text{H}_2\text{O} \rightarrow 4\text{HNO}_3.$$

This integration streamlines supply chains but requires stringent control of nitrogen oxide emissions.

Applications and Market Considerations

Agricultural Use

As a nitrogen-rich fertilizer (34% N), ammonium nitrate enhances crop yields but faces restrictions in regions prone to misuse in explosives.

Explosives Manufacturing

Low-density prills mixed with fuel oil form ANFO, a cost-effective mining explosive .

Q & A

Q. How can researchers resolve discrepancies between observed and modeled concentrations of ammonium nitrate in atmospheric aerosol studies?

• Methodological Answer : Discrepancies often arise from measurement uncertainties (e.g., ±29% for NH₃ and ±49% for NOz in field data ) or misalignment in gas-particle partitioning models. Implement Markov Chain Monte Carlo (MCMC) methods to statistically reconcile model predictions with observational data, accounting for confidence intervals and inter-species correlations (e.g., NH₃ vs. HNO₃) . Additionally, validate measurements using intercomparison protocols for nitric acid and ammonia, as described in Spicer et al. (1982) .

Q. What methodological approaches differentiate gas-phase and particle-phase ammonia in environmental samples?

• Methodological Answer : Use a denuder system to remove gas-phase NH₃ before collecting particle-phase NH₄⁺ on filters. Post-analysis with ion chromatography (IC) allows quantification of both phases. For total ammonia (gas + particle), employ WCE resin to capture all NH₃/NH₄⁺, followed by IC . This is critical in aerosol studies where NH₃ is often present in excess but HNO₃ limits ammonium nitrate formation .

Q. How do thermodynamic parameters like Gibbs free energy (ΔG) and enthalpy (ΔH) influence reaction pathways in nitric acid-ammonia systems?

• Methodological Answer : Reaction pathways can be optimized using thermodynamic modeling. For example, Gibbs free energy minimization at 0.235 mol NH₃ (as per computational studies ) predicts equilibrium conditions for NH₃-HNO₃ interactions. Couple this with experimental calorimetry to validate ΔH and ΔG values under varying temperatures and pressures.

Q. What advanced techniques characterize crystalline phases and impurities in ammonium nitrate synthesized via electrodialysis?

• Methodological Answer : Use X-ray diffraction (XRD) to identify crystalline phases (e.g., NH₄NO₃ polymorphs) and Total Reflection X-ray Fluorescence (TXRF) to detect trace metals. For electrodialysis-synthesized samples, monitor membrane efficiency (e.g., Fumasep FBM bipolar membranes) using conductivity measurements and ion-selective electrodes .

Data Contradiction Analysis

Q. Why does atmospheric ammonium nitrate formation favor nitric acid as the limiting reagent despite higher ambient NH₃ concentrations?

• Methodological Answer : While NH₃ concentrations often exceed HNO₃ (e.g., by an order of magnitude in inversion episodes ), aerosol formation kinetics depend on HNO₃ availability due to its lower volatility. To test this, conduct chamber experiments under controlled NH₃/HNO₃ ratios and measure PM2.5 growth rates using aerosol mass spectrometry. Statistical tools like principal component analysis (PCA) can isolate key variables driving discrepancies .

Methodological Best Practices

• Error Propagation : Always report measurement uncertainties (e.g., ±29% for NH₃ ) in atmospheric studies.
• Reagent Purity : Use Suprapur-grade HNO₃ to avoid metal contamination in trace analysis .
• Model Validation : Cross-validate thermodynamic models with experimental data (e.g., Gibbs free energy minima ) using sensitivity analysis.
